

# Isopersin: Limited Applications in Natural Product Chemistry Identified

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## Compound of Interest

Compound Name: *Isopersin*

Cat. No.: B15562188

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Currently, there is a significant lack of documented applications for **isopersin** in the field of natural product chemistry. Scientific literature primarily focuses on its initial isolation and a limited assessment of its biological activity, with no substantial follow-up research into its use in synthesis or as a tool for drug discovery.

**Isopersin**, a natural product identified as (12Z,15Z)-1-hydroxy-4-oxo-heneicosa-12,15-dien-2-yl acetate, was first isolated from the oil cells of avocado idioblasts.[1][2][3] It is a structural isomer of persin, another compound found in avocados.[1][2][3] However, unlike persin, which has demonstrated biological effects, **isopersin** has shown a lack of activity in the specific assays conducted.

## Biological Activity and Stability

Research has shown that in artificial diet bioassays, **isopersin** had no discernible effect on the survival or growth of early-instar beet armyworm (*Spodoptera exigua*) larvae.[1][2][3] This is in contrast to its isomer, persin, which was found to inhibit larval growth at equivalent concentrations.[1][2][3]

A key characteristic of **isopersin** that may limit its applicability is its instability. The compound has been observed to readily isomerize to the more stable persin.[1][2][3] Furthermore, **isopersin** is labile in acidic conditions, undergoing rapid rearrangement to form an alkylfuran.[1][2][3]

Due to the limited research and the absence of reported applications for **isopersin** in natural product synthesis or as a bioactive compound, detailed application notes and experimental protocols cannot be provided at this time. The available data is insufficient to generate meaningful tables of quantitative data or diagrams of signaling pathways and experimental workflows. Further research would be necessary to uncover any potential roles for **isopersin** in natural product chemistry and drug development.

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## References

- 1. Isolation, identification, and biological activity of isopersin, a new compound from avocado idioblast oil cells - PubMed [pubmed.ncbi.nlm.nih.gov]
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